

A Comparative Guide to Stability-Indicating Analytical Methods for Iomeprol

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Compound of Interest

Compound Name: *Iomeprol hydrolysate-1*

CAS No.: 66108-90-5

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of analytical methods for the quantification of iomeprol, a widely used non-ionic, iodinated contrast medium. The focus is on a validated stability-indicating Ultra-Performance Liquid Chromatography (UPLC) method, with a comparative overview of Capillary Zone Electrophoresis (CZE) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) as alternative analytical techniques. The information presented is intended to assist researchers and drug development professionals in selecting the most appropriate analytical strategy for their specific needs, particularly in the context of stability testing and quality control.

High-Performance Liquid Chromatography (HPLC) / Ultra-Performance Liquid Chromatography (UPLC)

HPLC and its advanced version, UPLC, are the most common techniques for the analysis of iomeprol, offering high resolution, sensitivity, and robustness. A validated stability-indicating UPLC-PDA method has been reported for the simultaneous quantification of phenol and iomeprol in a parenteral preparation[1].

Experimental Protocol: UPLC-PDA Method

This section details the experimental protocol for the validated UPLC-PDA method for iomeprol analysis^[1].

Chromatographic Conditions:

- System: Waters ACQUITY® UPLC-PDA H-class system
- Column: Information not available in the provided search results.
- Mobile Phase: Information not available in the provided search results.
- Flow Rate: Information not available in the provided search results.
- Injection Volume: Information not available in the provided search results.
- Column Temperature: Information not available in the provided search results.
- Detection: Photodiode Array (PDA) detector, wavelength not specified in the provided search results.
- Retention Time for iomeprol: 1.75 minutes^[1].

Sample Preparation:

- Stock standard solutions were prepared by dissolving iomeprol in distilled water.
- Working solutions were prepared by further dilution of the stock solution.
- For parenteral preparations containing phenol, the sample was diluted accordingly^[1].

Method Validation Data

The UPLC-PDA method was validated according to ICH guidelines, and the key performance parameters are summarized in the table below.

Validation Parameter	Iomeprol	Acceptance Criteria
Accuracy (%)	100.0 - 100.2	97.0 - 103.0
Precision (RSD %)		
- Repeatability	0.61	≤ 2.0
- Intermediate Precision	1.49	≤ 2.0
Linearity	Not specified	$R^2 > 0.99$
Specificity	No interference from blank	No co-elution
Selectivity	Resolution of degradation peaks > 2.0	Baseline separation
Carry-over (%)	0	< 0.1

Table 1: Summary of Validation Data for the UPLC-PDA Method for Iomeprol.[\[1\]](#)

Forced Degradation Studies

Forced degradation studies are essential to establish the stability-indicating nature of an analytical method. The UPLC-PDA method was shown to be selective for iomeprol in the presence of its degradation products formed under various stress conditions.

Stress Conditions Applied:[\[1\]](#)

- Acid Hydrolysis: Addition of 100 μ L hydrochloric acid, 10 minutes.
- Base Hydrolysis: Addition of 100 μ L sodium hydroxide 4 N, 10 minutes.
- Oxidation: Addition of 100 μ L hydrogen peroxide 3%, 10 minutes.
- Reduction: Addition of 60 mg potassium iodide, 10 minutes.
- Thermal Degradation: High temperature 95°C, 24 hours.
- Photolytic Degradation: Exposure to UV light at 254 nm and 366 nm for 3 hours.

Two primary degradation peaks were observed at 1.29 and 3.84 minutes under all stress conditions, with a resolution of 2.0 relative to the iomeprol and phenol peaks, respectively[1]. A specific degradation peak at 0.64 minutes was observed only under reductive stress[1].

Comparative Analytical Methods

While HPLC/UPLC is a robust and widely used technique, other methods can be employed for the analysis of iomeprol, each with its own advantages and limitations.

Capillary Zone Electrophoresis (CZE)

CZE is a high-efficiency separation technique that can be used for the analysis of ionic and ionizable compounds.

- Principle: CZE separates molecules based on their charge-to-size ratio in an electric field.
- Application for iomeprol: Iomeprol, being a neutral molecule, would require the use of Micellar Electrokinetic Chromatography (MEKC), a mode of CE, for analysis. However, it has been noted that iodinated contrast agents like iomeprol can interfere with the detection of proteins in CZE, particularly in the β - and α -globulin fractions, which may lead to misinterpretation of results in clinical settings[2][3][4].
- Advantages: High separation efficiency, low sample and reagent consumption.
- Limitations: Potential for interference in complex matrices, may not be as robust as HPLC for routine quality control.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS combines the separation power of liquid chromatography with the high selectivity and sensitivity of mass spectrometry.

- Principle: Molecules are separated by LC and then ionized and detected based on their mass-to-charge ratio.

- Application for Iomeprol: A validated LC-MS/MS method has been developed for the simultaneous determination of seven iodinated X-ray contrast media, including Iomeprol, in water samples. This method offers very low limits of quantification (below 10 ng/L).
- Advantages: High sensitivity and selectivity, suitable for trace analysis and impurity profiling.
- Limitations: Higher equipment cost and complexity compared to HPLC-UV/PDA.

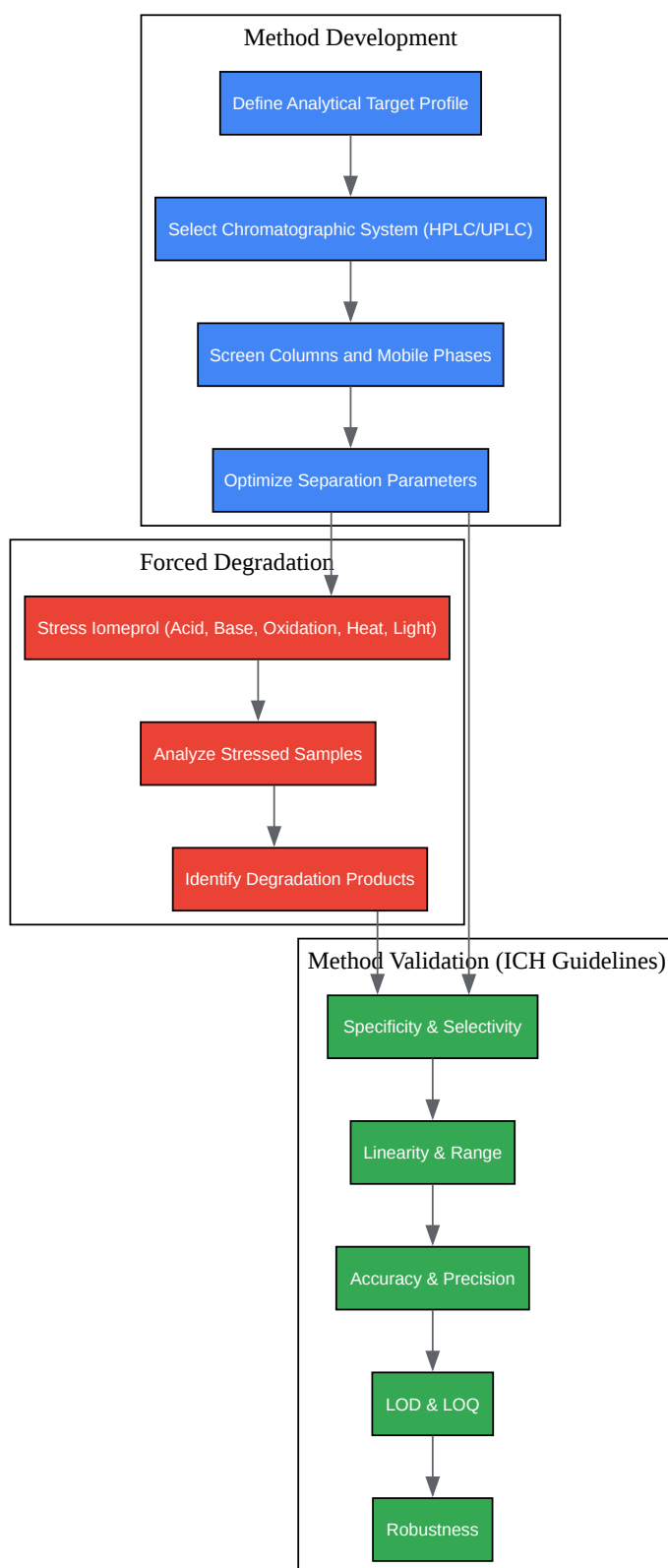
Method Comparison Summary

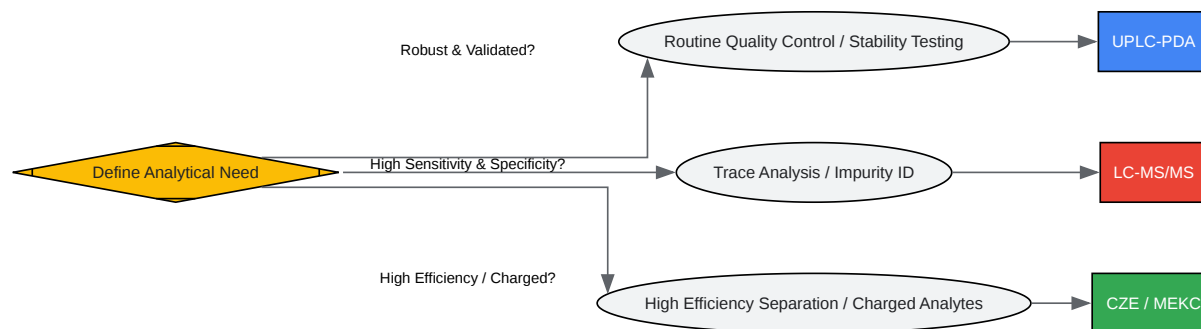
Feature	UPLC-PDA	Capillary Zone Electrophoresis (CZE)	LC-MS/MS
Principle	Chromatographic separation based on polarity	Electrophoretic separation based on charge-to-size ratio	Chromatographic separation coupled with mass-based detection
Selectivity	Good, can be optimized with column and mobile phase selection	High, but susceptible to matrix interference	Excellent, highly specific
Sensitivity	Good (µg/mL range)	Good (ng/mL to µg/mL range)	Excellent (ng/L to pg/mL range)
Robustness	High, well-established for routine analysis	Moderate, can be influenced by buffer composition and capillary surface	Moderate to High, requires specialized expertise
Cost	Moderate	Low to Moderate	High
Application	Routine quality control, stability testing, assay	Research, analysis of charged molecules, potential for chiral separations	Trace analysis, impurity identification, pharmacokinetic studies

Table 2: Comparison of Analytical Methods for Iomeprol.

Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of developing and validating a stability-indicating HPLC/UPLC method and the decision-making process for selecting an appropriate analytical technique.





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